

Diethyl 2-Bromo-2-Methylmalonate: A Technical Guide to Safe Handling and Use

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Compound of Interest

Compound Name: Diethyl 2-bromo-2-methylmalonate

Cat. No.: B146579

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling of **Diethyl 2-bromo-2-methylmalonate** (CAS No. 29263-94-3). The information is intended for researchers, scientists, and professionals in the field of drug development who may handle this compound. This document outlines the material's physicochemical properties, associated hazards, recommended handling procedures, personal protective equipment, first aid measures, and disposal considerations. Detailed summaries of standard toxicological testing methodologies are also provided to offer a deeper understanding of the hazard classifications.

Chemical and Physical Properties

Diethyl 2-bromo-2-methylmalonate is a colorless liquid utilized as a laboratory chemical.^[1] It serves as an initiator in atom transfer radical polymerization (ATRP) of methyl methacrylate and has been used in the synthesis of polystyrene macroinitiators.^{[2][3]}

Table 1: Physical and Chemical Properties of **Diethyl 2-bromo-2-methylmalonate**

Property	Value	Reference
Molecular Formula	C8H13BrO4	[4]
Molecular Weight	253.09 g/mol	[5]
Appearance	Colorless Liquid	[1][4]
Boiling Point	105 - 106 °C @ 5 mmHg	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Density	1.325 g/mL at 25 °C	[2][3]
Refractive Index	n _{20/D} 1.449	[2][3]
Solubility	Soluble in water (likely to be mobile in the environment)	[4][6]

Hazard Identification and Classification

Diethyl 2-bromo-2-methylmalonate is classified as a hazardous chemical.[1] The primary hazards are its corrosive nature and acute toxicity upon exposure through oral, dermal, or inhalation routes.[1][4]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference
Acute Oral Toxicity	Category 4	Harmful if swallowed	[1][4]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin	[1][4]
Acute Inhalation Toxicity - Vapors	Category 4	Harmful if inhaled	[1][4]
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage	[1][2][4]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage	[1][2][4]

Signal Word: Danger[1][4]

Hazard Pictograms:

- GHS05: Corrosion[2][7]
- GHS07: Harmful (Not explicitly stated in search results, but implied by acute toxicity categories)

Experimental Protocols for Toxicological Assessment

The hazard classifications are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies relevant to the identified hazards.

Acute Oral Toxicity (OECD Guideline 401)

This test provides information on health hazards arising from a single oral exposure to a substance.[2]

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[\[2\]](#)
- Test Animals: Typically, rats are the preferred rodent species.[\[2\]](#) At least 5 rodents of the same sex are used at each dose level.[\[2\]](#)
- Procedure: Animals are fasted prior to administration of the substance.[\[2\]](#) The substance is administered in a single dose or in smaller fractions over a period not exceeding 24 hours.[\[2\]](#)
- Observation Period: Animals are observed for a period of at least 14 days.[\[5\]](#)
- Endpoints: Observations include tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma.[\[2\]](#) The time of death is recorded, and surviving animals are euthanized and necropsied at the end of the study.[\[2\]](#) The LD50 (median lethal dose) is statistically derived.[\[2\]](#)

Acute Dermal Toxicity (OECD Guideline 402)

This method assesses the health hazards from short-term dermal exposure to a chemical.[\[8\]](#)[\[9\]](#)

- Principle: The test substance is applied to the skin of experimental animals in a stepwise procedure using fixed doses.[\[8\]](#)
- Test Animals: Rats are a commonly used species for this test.[\[10\]](#)
- Procedure: A defined amount of the test substance is applied to a shaved area of the skin (approximately 10% of the body surface area) and held in contact for 24 hours.[\[11\]](#) The initial dose is selected to produce signs of toxicity without causing severe effects or mortality.[\[12\]](#)
- Observation Period: Animals are observed for at least 14 days.[\[11\]](#)
- Endpoints: Observations of effects and deaths are made.[\[8\]](#) At the conclusion of the test, surviving animals are euthanized and necropsied.[\[8\]](#)

Acute Inhalation Toxicity (OECD Guideline 403)

This guideline evaluates the health hazards from short-term exposure to a substance via inhalation.[\[1\]](#)[\[7\]](#)

- Principle: Animals are exposed to the test substance (gas, vapor, or aerosol) in a dynamic airflow inhalation exposure system for a defined period.[\[5\]](#)[\[7\]](#)
- Test Animals: Rodents, commonly rats, are used.[\[7\]](#)
- Procedure: The test typically involves a 4-hour exposure to a precisely controlled atmosphere containing the test substance.[\[7\]](#) This is followed by a 14-day observation period.[\[5\]](#)[\[7\]](#)
- Endpoints: Animals are monitored for mortality, clinical signs of toxicity, respiratory distress, behavioral changes, and body weight fluctuations.[\[7\]](#) A comprehensive necropsy is performed at the end of the study.[\[5\]](#)[\[7\]](#) The LC50 (median lethal concentration) is estimated.[\[7\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This method assesses the potential for a substance to cause skin irritation or corrosion.[\[4\]](#)[\[13\]](#)

- Principle: The test substance is applied in a single dose to the skin of an experimental animal.[\[14\]](#)
- Test Animals: The albino rabbit is the recommended species.[\[13\]](#)
- Procedure: The substance is applied to a small area of skin under a patch.[\[3\]](#) A sequential testing strategy is recommended, starting with a short exposure time (e.g., 3 minutes) and progressively increasing the duration (e.g., 1 hour, 4 hours) if no severe reaction is observed.[\[14\]](#)
- Observation Period: The skin is examined for erythema and edema at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours) after patch removal.[\[14\]](#) Observations may continue for up to 14 days to assess the reversibility of effects.[\[14\]](#)
- Endpoints: The degree of skin reaction is scored to determine if the substance is an irritant or corrosive.[\[14\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **Diethyl 2-bromo-2-methylmalonate**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Standard	Reference
Eyes/Face	Safety glasses with side-shields, face shield	OSHA 29 CFR 1910.133 or EN 166	[1]
Skin	Protective gloves (e.g., Butyl rubber, Nitrile rubber), protective clothing	EN 374	[1][4]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced. Use a type ABEK (EN14387) respirator filter.	29 CFR 1910.134 or EN 149	[1][2]

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe mist, vapors, or spray.[1]

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store in a corrosives area.[\[4\]](#)
- Keep away from incompatible materials such as acids, bases, and reducing agents.[\[1\]](#)[\[4\]](#)

First Aid and Emergency Procedures

Immediate action is required in case of exposure.

Table 4: First Aid Measures

Exposure Route	Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.	[1] [4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Immediate medical attention is required.	[1] [4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.	[1] [4]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.	[1]

Accidental Release Measures

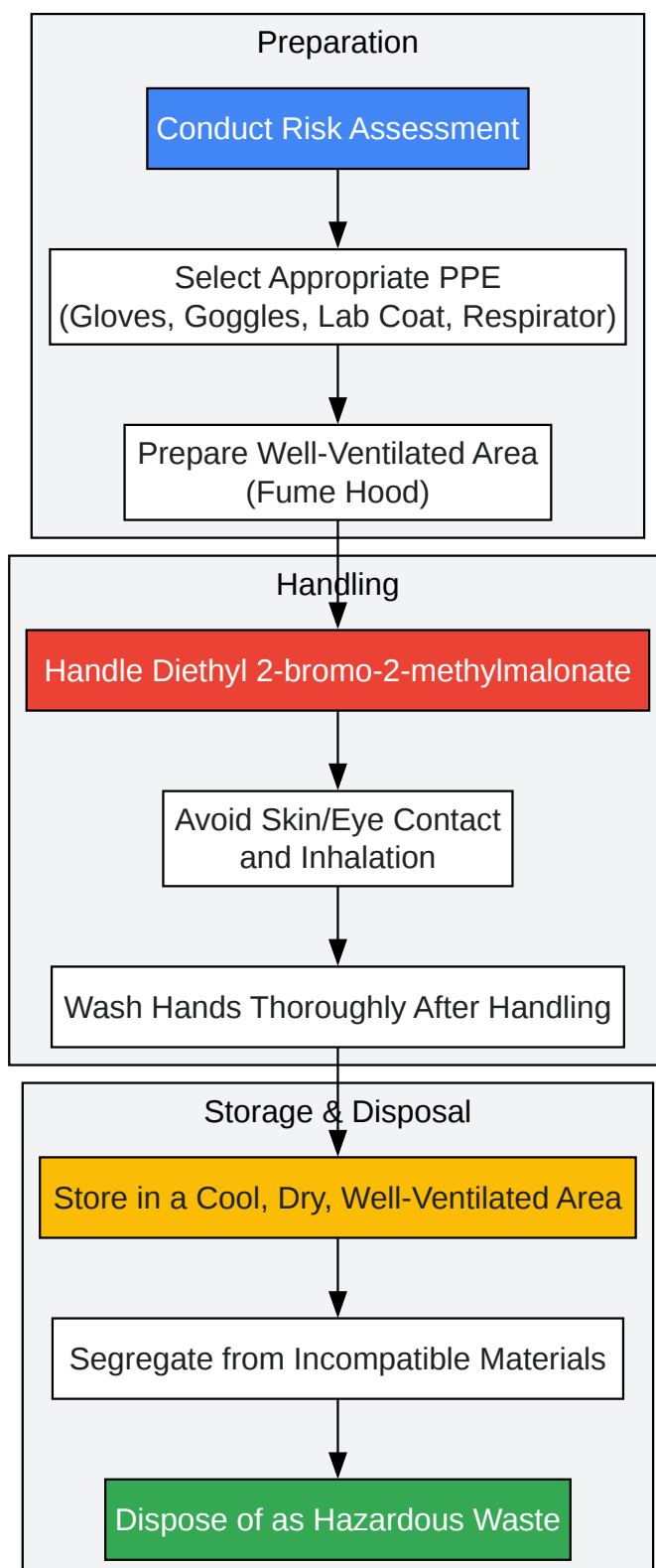
- Ensure adequate ventilation.
- Use personal protective equipment.
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[1\]](#)
- Keep in suitable, closed containers for disposal.[\[1\]](#)
- Do not let this chemical enter the environment.[\[1\]](#)

Disposal Considerations

- Dispose of this material and its container as hazardous waste.[\[15\]](#)
- Waste must be handled in accordance with local, state, and federal regulations.[\[6\]](#)[\[15\]](#)
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[6\]](#)

Visualization of Workflows

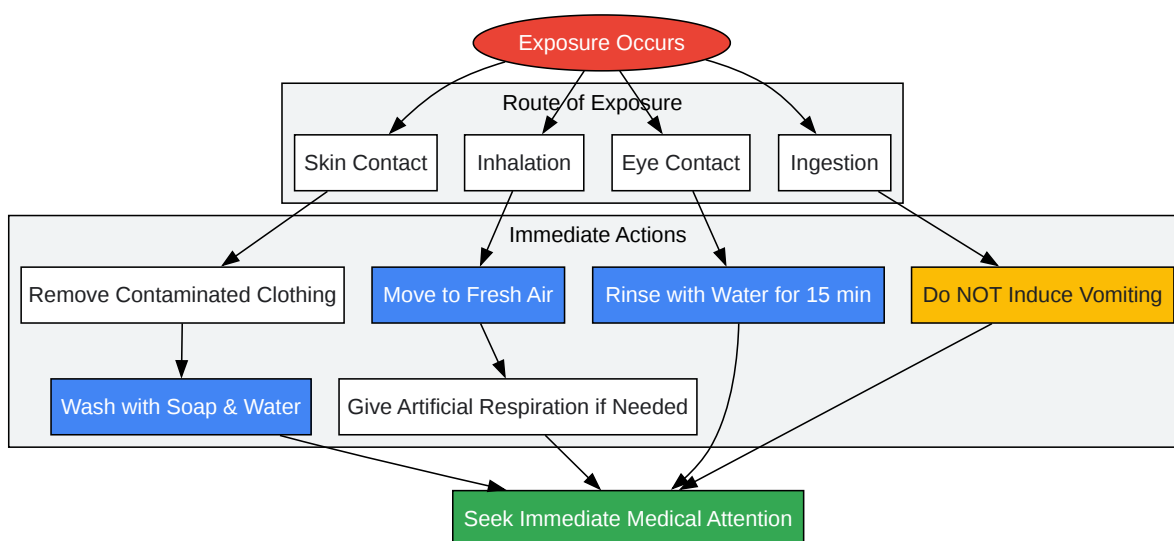
Safe Handling Workflow



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Caption: Workflow for the safe handling of **Diethyl 2-bromo-2-methylmalonate**.

First Aid Procedures for Exposure



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Caption: First aid procedures in case of exposure to **Diethyl 2-bromo-2-methylmalonate**.

Conclusion

Diethyl 2-bromo-2-methylmalonate is a valuable laboratory reagent that must be handled with care due to its hazardous properties. By adhering to the safety guidelines outlined in this document, including the use of appropriate personal protective equipment, proper handling and storage techniques, and being prepared for emergency situations, researchers can minimize the risks associated with this chemical. A thorough understanding of its toxicological profile, based on standardized testing methodologies, further enables a culture of safety in the laboratory and in drug development processes.

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